

Personal protective equipment for handling H-Tyr-OEt.HCl

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Compound of Interest

Compound Name: *H-Tyr-OEt.HCl*

Cat. No.: *B554930*

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Essential Safety and Handling Guide for H-Tyr-OEt.HCl

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This document provides critical safety and logistical information for the handling and disposal of **H-Tyr-OEt.HCl** (L-Tyrosine ethyl ester hydrochloride). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

H-Tyr-OEt.HCl is a chemical that requires careful handling to prevent potential health hazards. Based on available safety data, it may cause skin and eye irritation and could be harmful if inhaled or ingested.[\[1\]](#)[\[2\]](#)[\[3\]](#) Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)[\[5\]](#)

- Hand Protection: Chemical-resistant gloves are required to prevent skin contact.[3][4]
- Respiratory Protection: A dust respirator or a NIOSH/MSHA approved respirator should be used, especially when handling the solid form or in situations where dust may be generated. [1][3] In well-ventilated areas for small-scale lab use, it may not be needed, but it is highly recommended to have one readily available.[2]
- Body Protection: A lab coat or protective suit is necessary to minimize skin exposure.[1][2][4]

Quantitative Data Summary

The following table summarizes key quantitative data for **H-Tyr-OEt.HCl**:

Property	Value
CAS Number	4089-07-0
Molecular Formula	C11H15NO3 · HCl[2]
Molecular Weight	245.71 g/mol [2]
Appearance	White to off-white powder or crystals[6][7]
Melting Point	165 - 170 °C[6][7]
Storage Temperature	Refrigerated (0-10°C)[8] or -20°C[6]

Operational Plan for Safe Handling

Follow these procedural steps to ensure the safe handling of **H-Tyr-OEt.HCl** in a laboratory setting.

Step 1: Preparation and Engineering Controls

- Ensure adequate ventilation in the handling area. A fume hood is recommended, especially when working with larger quantities or when dust generation is likely.[4][5]
- Verify that an eyewash station and a safety shower are readily accessible and in good working order.[4][5]

- Keep the chemical away from heat, sparks, and open flames.[1]

Step 2: Donning Personal Protective Equipment (PPE)

- Before handling the chemical, put on all required PPE as specified in Section 1.

Step 3: Chemical Handling

- Avoid breathing dust.[1][5]
- Minimize dust generation and accumulation.[4]
- Avoid contact with skin and eyes.[3][5]
- When weighing or transferring the powder, do so carefully in a designated area with minimal air currents.

Step 4: Storage

- Keep the container tightly closed when not in use.[1][4]
- Store in a dry, cool, and well-ventilated place.[5] Recommended storage temperatures are between 0-10°C[8] or at -20°C.[6]
- Store away from strong oxidizing agents.[1][5]

Step 5: Spill Response

- Small Spills: Use appropriate tools to carefully sweep or scoop up the spilled solid material and place it into a suitable, labeled container for waste disposal.[1]
- Large Spills: Use a shovel to place the material into a convenient waste disposal container. [1] Avoid generating dust. Ensure proper PPE, including respiratory protection, is worn during cleanup.

Disposal Plan

Proper disposal of **H-Tyr-OEt.HCl** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Identification and Segregation

- All unused **H-Tyr-OEt.HCl** and any materials contaminated with it (e.g., weighing paper, gloves, absorbent pads) should be considered chemical waste.
- Do not mix this waste with other waste streams unless compatibility is confirmed.

Step 2: Containerization

- Place all solid waste into a clearly labeled, sealed, and chemically resistant container.
- For solutions, use a labeled, sealed container appropriate for liquid chemical waste.

Step 3: Neutralization (if required and permitted)

- As a hydrochloride salt, **H-Tyr-OEt.HCl** is acidic.^[9] For liquid waste, neutralization may be an appropriate step before disposal, depending on local regulations.
- Slowly add a weak base, such as sodium bicarbonate, to the diluted solution until the pH is between 6 and 8.^[9] This should be done in a fume hood with appropriate PPE.

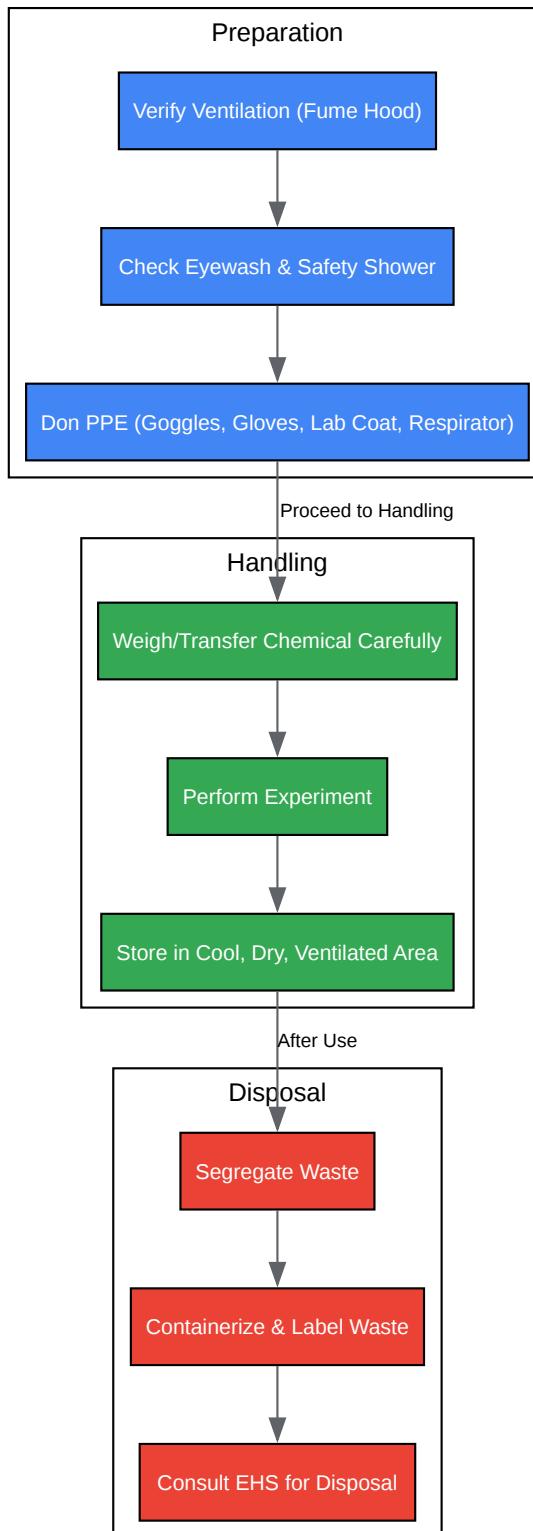
Step 4: Final Disposal

- Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental control regulations.^[1]
- Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste disposal procedures.
- Thoroughly rinse empty containers. The first rinse should be collected and disposed of as hazardous waste.^[10]

Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of **H-Tyr-OEt.HCl**.

Safe Handling Workflow for H-Tyr-OEt.HCl



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Caption: Workflow for the safe handling of **H-Tyr-OEt.HCl**.

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